

A Technical Guide to 4-Methoxycyclohexanol

(CAS: 18068-06-9)

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Compound of Interest

Compound Name: *4-Methoxycyclohexanol*

Cat. No.: *B098163*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxycyclohexanol, with the CAS registry number 18068-06-9, is a versatile organic compound characterized by a cyclohexane ring substituted with a methoxy and a hydroxyl group. This structure imparts unique chemical properties that make it a valuable intermediate in various synthetic applications. It is particularly noted for its use as a building block in the creation of more complex molecules within the pharmaceutical and fragrance industries.[1][2] This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, spectroscopic data, and potential applications of **4-Methoxycyclohexanol**, with a focus on its relevance to researchers and professionals in drug development.

Chemical and Physical Properties

4-Methoxycyclohexanol is a colorless to light yellow liquid at room temperature.[3] It exists as a mixture of cis and trans isomers, which can be separated if required for specific stereoselective syntheses. The physical and chemical properties of **4-Methoxycyclohexanol** are summarized in the table below.

Property	Value	Unit	Source(s)
Molecular Formula	C ₇ H ₁₄ O ₂		[4] [5] [6]
Molecular Weight	130.18	g/mol	[6] [7]
Boiling Point	204-205 (at 731 Torr)	°C	[8]
Density	0.99 ± 0.1	g/cm ³	[8]
Flash Point	89.1	°C	[8]
pKa	14.98 ± 0.40 (Predicted)		[2]
logP (Octanol/Water Partition Coefficient)	0.936 (Calculated)		[6]
Water Solubility	110 (at 25 °C)	g/L	[2]
Storage Temperature	2-8	°C	[2]

Synthesis of 4-Methoxycyclohexanol

The most common and industrially viable method for the synthesis of **4-Methoxycyclohexanol** is the catalytic hydrogenation of 4-methoxyphenol.[\[1\]](#)[\[3\]](#) This reaction involves the reduction of the aromatic ring to a cyclohexane ring.

Experimental Protocol: Catalytic Hydrogenation of 4-Methoxyphenol

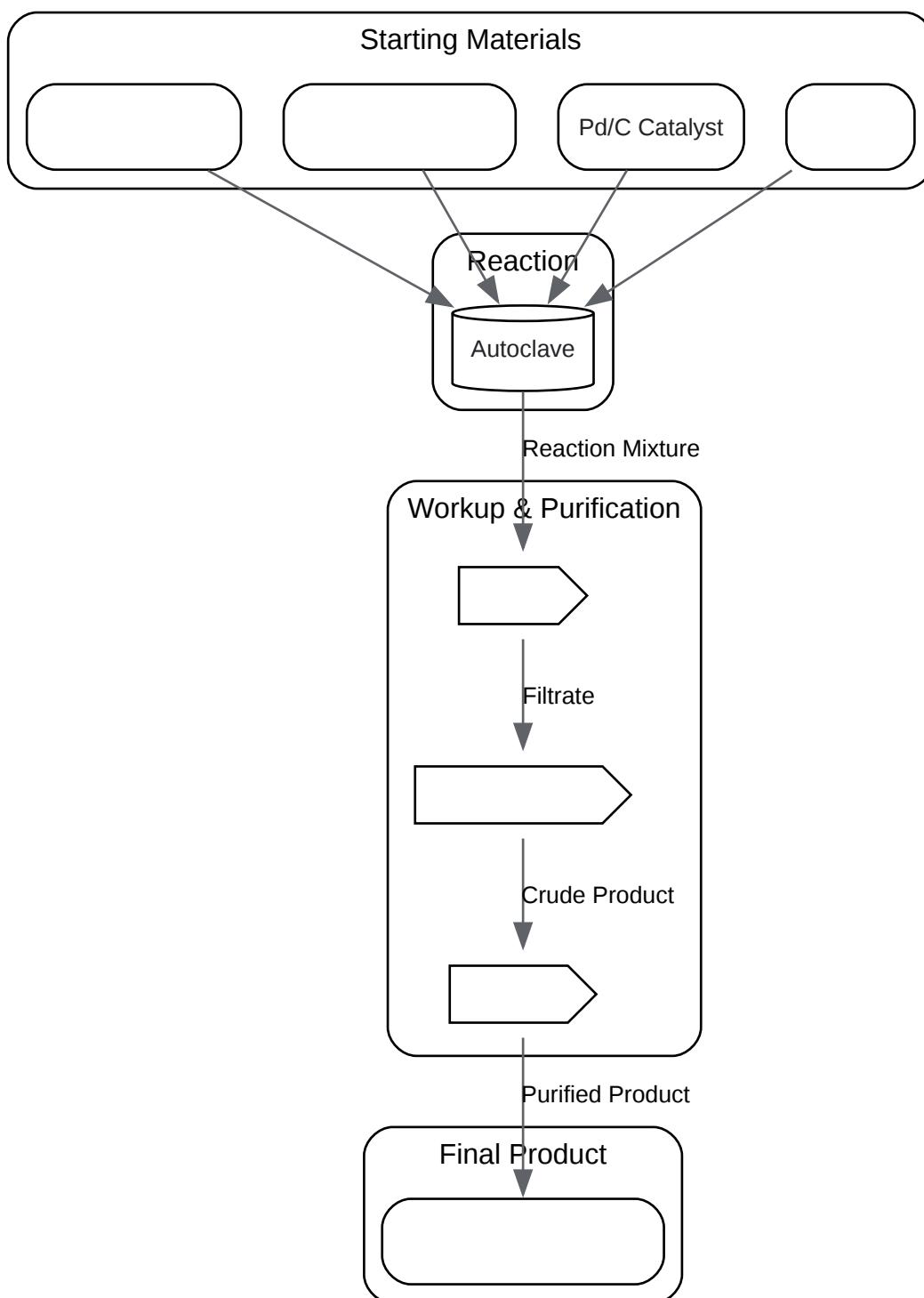
Materials:

- 4-Methoxyphenol
- Methanol (or another suitable solvent)
- 5% Palladium on Carbon (Pd/C) catalyst
- Hydrogen gas

- High-pressure autoclave reactor
- Filtration apparatus
- Rotary evaporator

Procedure:

- In a high-pressure autoclave, dissolve 4-methoxyphenol in methanol. A typical concentration would be around 400 g of 4-methoxyphenol in 450 mL of methanol.[3]
- Add the 5 wt% palladium on carbon catalyst to the solution. A typical catalyst loading is 10% by weight of the starting material (e.g., 40 g of catalyst for 400 g of 4-methoxyphenol).[3]
- Seal the autoclave and purge it with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure, typically around 7 MPa.[3]
- Heat the reaction mixture to the target temperature, generally around 140 °C, and maintain vigorous stirring.[3]
- Monitor the reaction progress by observing the hydrogen uptake. The reaction is typically complete within 5 hours.[3]
- Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Purge the reactor with nitrogen gas.
- Remove the catalyst from the reaction mixture by filtration through a pad of celite.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.
- The resulting crude product can be purified by distillation under reduced pressure to yield **4-Methoxycyclohexanol** with a purity of approximately 97% and a yield of up to 98.5%. [3]



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Caption: Synthesis workflow for **4-Methoxycyclohexanol**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxycyclohexanol**. Below is a summary of the expected spectroscopic data.

Spectroscopy	Expected Features
¹ H NMR	Signals corresponding to the methoxy group protons (singlet, ~3.3 ppm), the proton on the carbon bearing the hydroxyl group (multiplet), and the cyclohexane ring protons (multiplets). The chemical shifts and coupling patterns will differ for the cis and trans isomers.
¹³ C NMR	Resonances for the methoxy carbon, the carbon bearing the hydroxyl group, and the carbons of the cyclohexane ring. The chemical shifts will be distinct for the cis and trans isomers.
IR Spectroscopy	A broad absorption band in the region of 3600-3200 cm^{-1} characteristic of the O-H stretching vibration of the alcohol. A strong C-O stretching band for the ether linkage around 1100 cm^{-1} . C-H stretching vibrations for the sp^3 hybridized carbons of the cyclohexane ring will appear just below 3000 cm^{-1} . ^[4]
Mass Spectrometry	The mass spectrum will show a molecular ion peak (M^+) at $\text{m/z} = 130$. Subsequent fragmentation may involve the loss of a water molecule (M-18), a methoxy group (M-31), or other characteristic fragments of the cyclohexyl ring. ^[5]

Chemical Reactivity and Applications

4-Methoxycyclohexanol is a versatile synthetic intermediate due to the presence of two reactive functional groups: a secondary alcohol and an ether.

Oxidation to 4-Methoxycyclohexanone

The hydroxyl group can be readily oxidized to a ketone, yielding 4-methoxycyclohexanone, another important synthetic intermediate.^[1] This transformation can be achieved using various oxidizing agents.

Experimental Protocol: Oxidation with Pyridinium Chlorochromate (PCC)

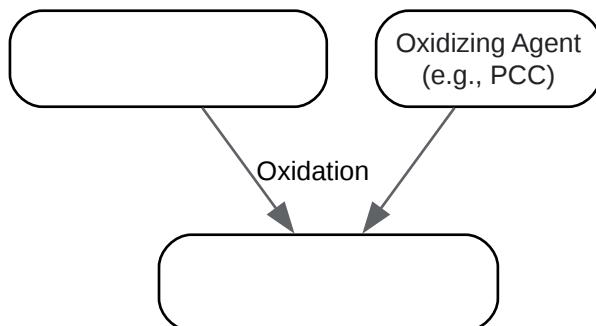
Materials:

- **4-Methoxycyclohexanol**
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel or Florisil for purification
- Magnetic stirrer
- Round-bottom flask
- Chromatography column

Procedure:

- To a stirred suspension of pyridinium chlorochromate (1.5 equivalents) in anhydrous dichloromethane, add a solution of **4-methoxycyclohexanol** (1 equivalent) in anhydrous dichloromethane dropwise at room temperature.
- Stir the reaction mixture at room temperature for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel or Florisil to remove the chromium salts.
- Wash the filter cake with additional diethyl ether.
- Combine the organic filtrates and concentrate them under reduced pressure.

- The crude 4-methoxycyclohexanone can be further purified by column chromatography or distillation.



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Caption: Oxidation of **4-Methoxycyclohexanol**.

Applications in Drug Development and Other Industries

- Pharmaceutical Synthesis: **4-Methoxycyclohexanol** serves as a key intermediate in the synthesis of various pharmaceutical compounds. Its bifunctional nature allows for its incorporation into complex molecular scaffolds.[1][2]
- Fragrance Industry: Due to its pleasant odor, it is utilized in the formulation of perfumes and flavoring agents.[1][2]
- Biomass Conversion: It is involved in the selective synthesis of cyclohexanol intermediates from lignin-based phenolics, which is relevant to the production of biofuels and other chemicals from renewable resources.[1]

Safety and Handling

4-Methoxycyclohexanol should be handled with appropriate safety precautions in a well-ventilated area. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. While specific toxicity data is limited, it is considered a mild irritant.[1] It is flammable and should be stored away from heat and open flames.[1]

Conclusion

4-Methoxycyclohexanol is a valuable and versatile chemical intermediate with significant applications in organic synthesis, particularly in the pharmaceutical and fragrance industries. Its straightforward synthesis from readily available starting materials and its dual functionality make it an attractive building block for the construction of more complex molecules. This guide provides essential technical information to aid researchers and drug development professionals in utilizing **4-Methoxycyclohexanol** in their work.

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